

The Environmental Fate and Transport of Fenitrothion: A Technical Guide

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Compound of Interest

Compound Name: Fenitrothion

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An in-depth examination of the degradation, mobility, and bioaccumulation of the organophosphate insecticide **fenitrothion** in the environment, intended for researchers, scientists, and drug development professionals.

Fenitrothion, a broad-spectrum organophosphate insecticide, has been utilized globally for the control of a wide range of agricultural and public health pests. Its efficacy is attributed to its action as a cholinesterase inhibitor.^[1] However, the introduction of any pesticide into the environment necessitates a thorough understanding of its subsequent fate and transport to adequately assess potential ecological risks. This technical guide provides a comprehensive overview of the environmental behavior of **fenitrothion**, detailing its degradation pathways, mobility in various environmental compartments, and potential for bioaccumulation. Quantitative data are summarized in tabular format for ease of comparison, and detailed experimental protocols for key environmental fate studies are provided.

Physicochemical Properties

The environmental behavior of **fenitrothion** is largely governed by its physicochemical properties. It is characterized by moderate aqueous solubility and is highly soluble in many organic solvents.^[1] **Fenitrothion** is also volatile, which can influence its transport in the atmosphere.^[1]

Environmental Degradation

Fenitrothion is not expected to be persistent in soil or water systems due to its susceptibility to various degradation processes, including hydrolysis, photolysis, and microbial degradation.[1]

Hydrolysis

Hydrolysis is a key abiotic degradation pathway for **fenitrothion**. The rate of hydrolysis is pH-dependent, with the compound being relatively more stable under acidic and neutral conditions and less stable under alkaline conditions.

Photolysis

Fenitrothion is susceptible to rapid degradation by photolysis, particularly in aqueous environments.[2] This process involves the transformation of **fenitrothion** into various products, including 3-methyl-4-nitrophenol, fenitrooxon, and its S-methyl isomer.[2]

Biodegradation

Microbial breakdown is a significant factor in the degradation of **fenitrothion** in both soil and water.[3] In aerobic upland soils, a primary degradation route is the cleavage of the P-O-aryl linkage, forming 3-methyl-4-nitrophenol, which is further metabolized to carbon dioxide.[4] Under anaerobic conditions in submerged soils, the nitro group is primarily reduced to an amino group.[4] Fungi, such as *Aspergillus parasiticus*, have been identified as capable of degrading **fenitrothion**. [5]

Environmental Transport

The movement of **fenitrothion** between environmental compartments is influenced by its potential for leaching, runoff, and volatilization.

Mobility in Soil

Fenitrothion has a low potential for leaching to groundwater.[1] Its mobility in soil is influenced by adsorption-desorption processes, which are dependent on soil properties such as organic matter and clay content.

Bioaccumulation

Fenitrothion does not significantly bioconcentrate in aquatic organisms.[3] While it can be readily taken up from water, it is also metabolized by organisms.[6]

Quantitative Data Summary

The following tables summarize key quantitative data related to the environmental fate and transport of **fenitrothion**.

Table 1: Degradation Half-lives of **Fenitrothion**

Environmental Compartment	Degradation Process	Half-life (t _{1/2})	Conditions
Water	Hydrolysis	180 - 200 days	Acidic and neutral pH
Water	Hydrolysis	~100 days	Alkaline pH
Water	Photolysis	~3 days	-
Water (River)	Overall Degradation	1-28% remaining after 72 hours	-[3]
Soil	Biodegradation	19.36 days	Sandy clay loam[7]
Soil (Aerobic)	Biodegradation	< 7 days	Upland soils[4]
Soil (Anaerobic)	Biodegradation	< 7 days	Submerged soils[4]

Table 2: Bioaccumulation and Soil Sorption of **Fenitrothion**

Parameter	Organism/Matrix	Value
Bioconcentration Factor (BCF)	Aquatic Organisms	≤ 450[3]
Bioconcentration Factor (BCF)	Oreochromis niloticus (whole body)	675.43[8]
Bioconcentration Factor (BCF)	Oreochromis niloticus (muscle)	264.91[8]

Detailed Experimental Protocols

The following sections provide detailed methodologies for key experiments cited in the study of **fenitrothion**'s environmental fate, based on internationally recognized guidelines.

Aerobic and Anaerobic Transformation in Soil (based on OECD Guideline 307)

Objective: To determine the rate and pathway of **fenitrothion** degradation in soil under both aerobic and anaerobic conditions.

Methodology:

- Soil Selection and Preparation: Select and characterize at least one soil type (e.g., sandy loam). Sieve the soil to <2 mm and adjust the moisture content.
- Test Substance Application: Apply ^{14}C -labeled **fenitrothion** uniformly to the soil samples at a concentration relevant to agricultural use.
- Incubation:
 - Aerobic: Incubate the treated soil samples in the dark at a constant temperature (e.g., 20°C) in biometer flasks or a flow-through system that allows for the trapping of evolved $^{14}\text{CO}_2$ and other volatile organic compounds.
 - Anaerobic: After an initial aerobic phase to establish microbial activity, flood the soil with deoxygenated water and purge the headspace with an inert gas (e.g., nitrogen) to create anaerobic conditions.
- Sampling: Collect soil samples at predetermined intervals over a period of up to 120 days.
- Extraction: Extract **fenitrothion** and its transformation products from the soil samples using appropriate organic solvents.
- Analysis: Analyze the extracts using High-Performance Liquid Chromatography (HPLC) with radiometric detection to quantify the parent compound and its metabolites. The trapped volatiles and $^{14}\text{CO}_2$ are also quantified.

- **Data Analysis:** Determine the dissipation time for 50% (DT50) and 90% (DT90) of the applied **fenitrothion**. Identify and quantify major transformation products.

Hydrolysis as a Function of pH (based on OECD Guideline 111)

Objective: To determine the rate of abiotic hydrolysis of **fenitrothion** in aqueous solutions at different pH values.

Methodology:

- **Buffer Solutions:** Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.
- **Test Substance Application:** Add **fenitrothion** (radiolabeled or non-labeled) to the buffer solutions at a concentration that does not exceed its water solubility.
- **Incubation:** Incubate the solutions in the dark at a constant temperature (e.g., 25°C).
- **Sampling:** Collect aliquots from each solution at various time points.
- **Analysis:** Analyze the samples for the concentration of **fenitrothion** and any major hydrolysis products using a suitable analytical method (e.g., HPLC, GC-MS).
- **Data Analysis:** Calculate the first-order rate constant and the half-life of hydrolysis at each pH.

Phototransformation in Water (based on OECD Guideline 316)

Objective: To determine the rate and pathway of **fenitrothion** degradation in water due to direct photolysis.

Methodology:

- **Test Solution:** Prepare a sterile, buffered aqueous solution of ¹⁴C-labeled **fenitrothion**.
- **Irradiation:** Expose the test solution to a light source that simulates natural sunlight (e.g., a xenon arc lamp with appropriate filters). Maintain a constant temperature.

- Dark Control: Incubate a parallel set of samples in the dark to account for any non-photolytic degradation.
- Sampling: Collect samples from both the irradiated and dark control solutions at specific time intervals.
- Analysis: Analyze the samples by HPLC with radiometric detection to quantify **fenitrothion** and its photoproducts.
- Data Analysis: Calculate the photolysis rate constant and half-life. Identify major phototransformation products.

Leaching in Soil Columns (based on OECD Guideline 312)

Objective: To assess the mobility and leaching potential of **fenitrothion** in soil.

Methodology:

- Column Preparation: Pack glass columns with sieved soil to a defined height and bulk density. Pre-wet the columns with an artificial rainwater solution.
- Test Substance Application: Apply ^{14}C -labeled **fenitrothion** to the surface of the soil columns.
- Leaching: Apply a defined volume of artificial rainwater to the top of the columns over a set period (e.g., 48 hours) to simulate rainfall.
- Leachate Collection: Collect the leachate that passes through the columns in fractions.
- Soil Sectioning: After the leaching period, extrude the soil from the columns and section it into segments.
- Analysis: Analyze the leachate fractions and soil segments for **fenitrothion** and its metabolites using appropriate extraction and analytical techniques (e.g., LSC, HPLC).

- Data Analysis: Determine the distribution of radioactivity throughout the soil profile and in the leachate to assess the mobility of **fenitrothion**.

Bioaccumulation in Fish (based on OECD Guideline 305)

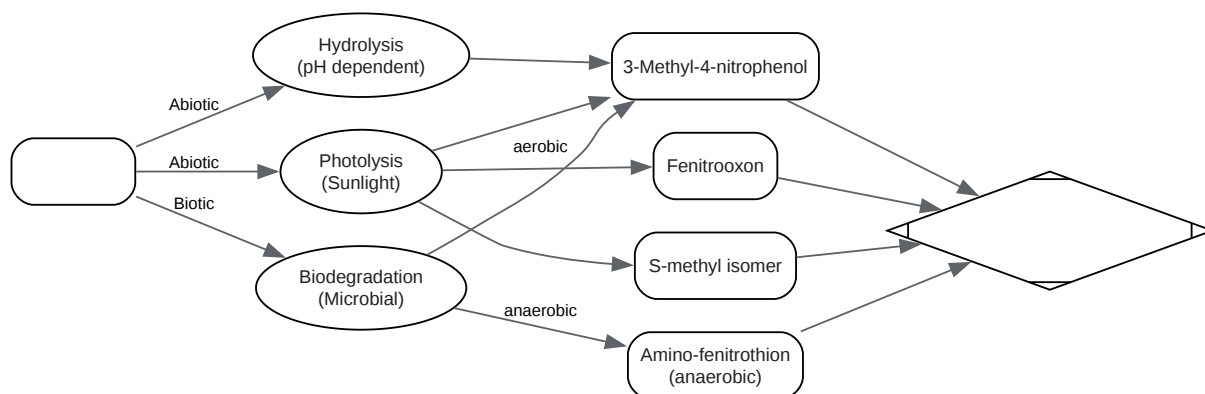
Objective: To determine the bioconcentration factor (BCF) of **fenitrothion** in fish.

Methodology:

- Test Organisms: Select a suitable fish species (e.g., zebrafish, rainbow trout).
- Exposure Phase (Uptake): Expose the fish to a constant, sublethal concentration of ^{14}C -labeled **fenitrothion** in a flow-through aquatic system for a defined period (e.g., 28 days).
- Depuration Phase: Transfer the fish to a clean, **fenitrothion**-free water system and monitor their depuration of the substance for a defined period.
- Sampling: Sample fish and water at regular intervals during both the uptake and depuration phases.
- Analysis: Analyze the fish tissue and water samples to determine the concentration of **fenitrothion**.
- Data Analysis: Calculate the bioconcentration factor (BCF) as the ratio of the concentration of **fenitrothion** in the fish at steady-state to the concentration in the water.

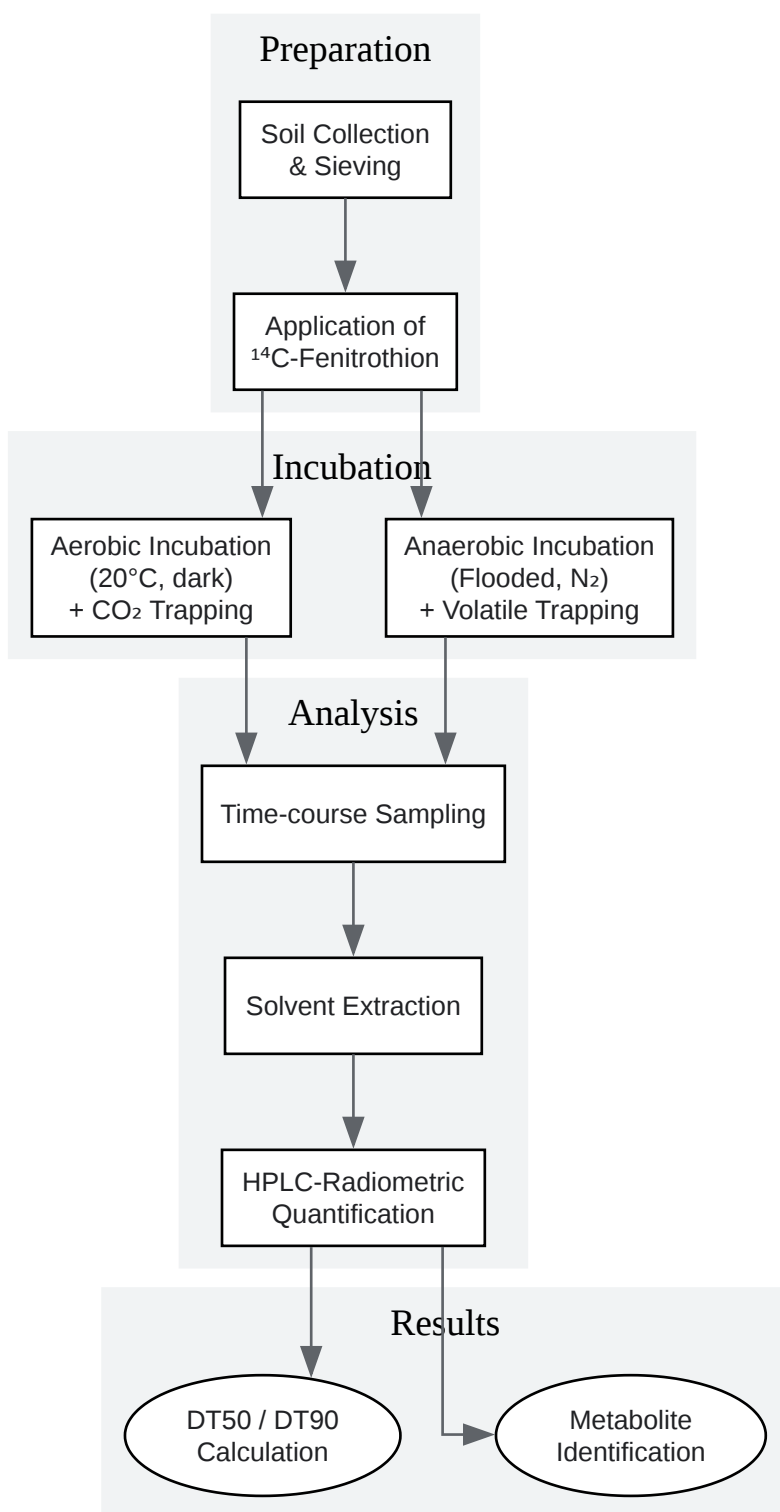
Visualization of Pathways and Workflows

The following diagrams illustrate key processes related to the environmental fate of **fenitrothion**.



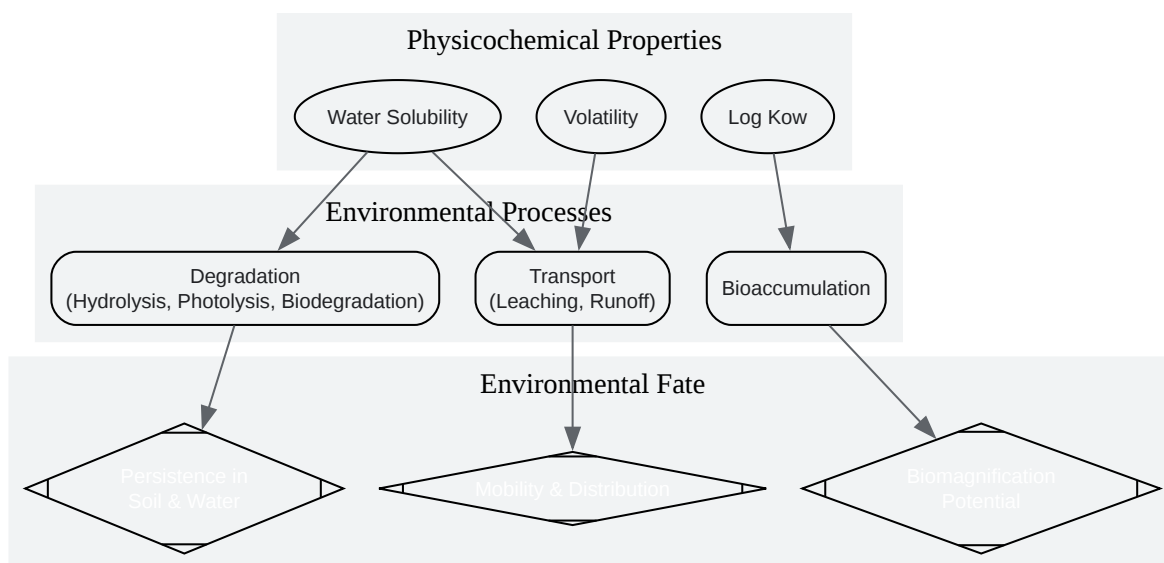
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Caption: Major degradation pathways of **fenitrothion** in the environment.



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Caption: Experimental workflow for a soil degradation study (OECD 307).



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